

Technical Guide: 2-Chloro-5-pentylpyrimidine (CAS RN: 154466-62-3)

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Compound of Interest

Compound Name: 2-Chloro-5-pentylpyrimidine

CAS No.: 154466-62-3

Cat. No.: B121901

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Chloro-5-pentylpyrimidine is a substituted pyrimidine derivative. The pyrimidine scaffold is a fundamental heterocyclic motif present in a vast array of biologically active compounds, including nucleic acids and numerous pharmaceuticals. The presence of a chloro substituent at the 2-position provides a reactive site for nucleophilic substitution, making it a versatile intermediate for the synthesis of more complex molecules. The pentyl group at the 5-position imparts lipophilicity, which can be crucial for modulating the pharmacokinetic and pharmacodynamic properties of a drug candidate. While specific biological activities for **2-Chloro-5-pentylpyrimidine** are not extensively documented in publicly available literature, the general class of 2-chloropyrimidines is of significant interest in medicinal chemistry and drug discovery.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Chloro-5-pentylpyrimidine** is presented in Table 1. This data is compiled from various chemical suppliers and databases.

Table 1: Physicochemical Data for **2-Chloro-5-pentylpyrimidine**

Property	Value	Source(s)
CAS Number	154466-62-3	[1]
Molecular Formula	C ₉ H ₁₃ ClN ₂	[1]
Molecular Weight	184.67 g/mol	[1]
IUPAC Name	2-chloro-5-pentylpyrimidine	[1]
Appearance	Clear colorless to yellow liquid	Thermo Fisher Scientific
Density	1.085 g/cm ³	Fisher Scientific
Boiling Point	124 °C at 3 mmHg	Fisher Scientific
Refractive Index	1.504 - 1.508 @ 20°C	Thermo Fisher Scientific
InChI Key	WMARUIMXVALOMF-UHFFFAOYSA-N	[1]
SMILES	<chem>CCCCC1=CN=C(N=C1)Cl</chem>	[1]

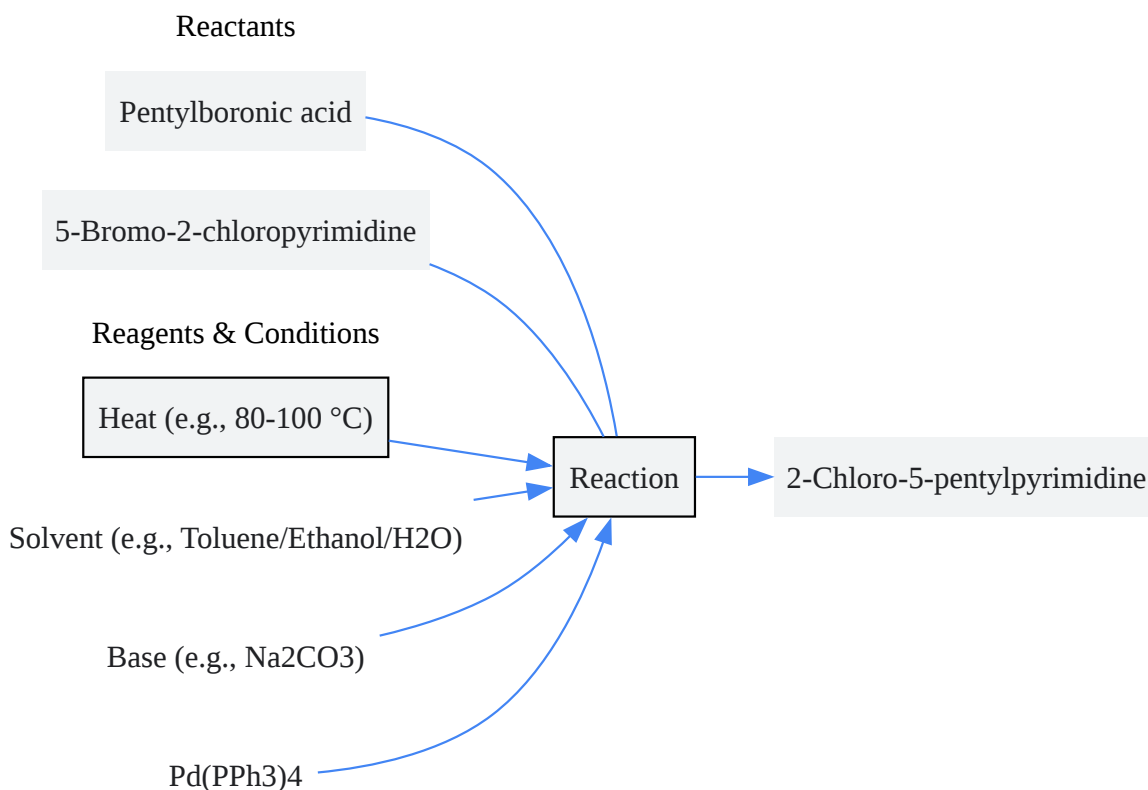
Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **2-Chloro-5-pentylpyrimidine** is not readily available in peer-reviewed journals. However, based on established synthetic methodologies for analogous 2-chloro-5-alkylpyrimidines, a plausible synthetic route would involve a palladium-catalyzed cross-coupling reaction, such as a Suzuki or Negishi coupling.

Hypothetical Synthetic Protocol via Suzuki Coupling

This protocol is a representative example based on general procedures for Suzuki couplings of chloropyrimidines. Optimization of reaction conditions would be necessary.

Reaction Scheme:



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Figure 1: Hypothetical Suzuki Coupling for **2-Chloro-5-pentylpyrimidine** Synthesis.

Materials:

- 5-Bromo-2-chloropyrimidine
- Pentylboronic acid
- Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄]
- Sodium carbonate (Na₂CO₃) or another suitable base
- Toluene

- Ethanol
- Water
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography
- Hexanes and Ethyl acetate for elution

Procedure:

- To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 5-bromo-2-chloropyrimidine (1.0 eq), pentylboronic acid (1.2 eq), and sodium carbonate (2.0 eq).
- Evacuate and backfill the flask with an inert gas (e.g., argon or nitrogen) three times.
- Add a degassed solvent mixture of toluene, ethanol, and water (e.g., in a 4:1:1 ratio).
- To this suspension, add tetrakis(triphenylphosphine)palladium(0) (0.05 eq).
- Heat the reaction mixture to reflux (approximately 80-100 °C) and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with water and extract with ethyl acetate (3 x volumes).
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by flash column chromatography on silica gel using a gradient of hexanes and ethyl acetate to yield pure **2-Chloro-5-pentylpyrimidine**.

Spectral Data

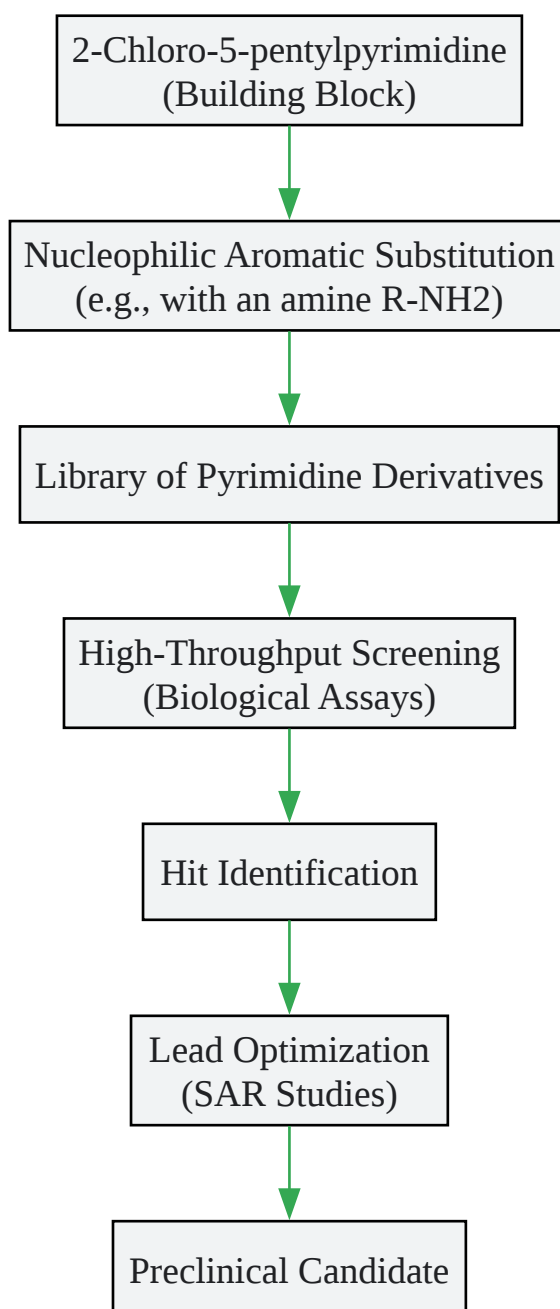
While specific spectral data (NMR, MS) for **2-Chloro-5-pentylpyrimidine** is not readily available in public databases, the expected spectral characteristics can be inferred.

- ^1H NMR: The spectrum would be expected to show a singlet for the two equivalent pyrimidine protons. The pentyl group would exhibit a triplet for the terminal methyl group, a triplet for the methylene group adjacent to the pyrimidine ring, and a series of multiplets for the remaining methylene groups.
- ^{13}C NMR: The spectrum would show distinct signals for the carbon atoms of the pyrimidine ring and the five carbons of the pentyl chain.
- Mass Spectrometry: The mass spectrum would be expected to show a molecular ion peak (M^+) and a characteristic $\text{M}+2$ peak with an intensity of approximately one-third of the M^+ peak, which is indicative of the presence of a single chlorine atom.

Applications in Research and Drug Development

The 2-chloropyrimidine moiety is a common building block in the synthesis of kinase inhibitors and other targeted therapies. The chlorine atom at the 2-position is a key functional group that allows for the facile introduction of various amine-containing fragments, which can be crucial for binding to the target protein.

The general workflow for utilizing a 2-chloropyrimidine intermediate in a drug discovery program is outlined below.



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Figure 2: Drug Discovery Workflow Utilizing a 2-Chloropyrimidine Intermediate.

Although no specific applications for **2-Chloro-5-pentylpyrimidine** have been reported, its structure suggests potential as an intermediate in the development of therapeutic agents where the pentyl group can probe hydrophobic pockets in a target protein.

Safety Information

2-Chloro-5-pentylpyrimidine should be handled with care in a well-ventilated laboratory, preferably in a fume hood. Standard personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn.

Table 2: GHS Hazard Information

Hazard Statement	Precautionary Statement
H315: Causes skin irritation.	P264: Wash skin thoroughly after handling.
H319: Causes serious eye irritation.	P280: Wear protective gloves/eye protection/face protection.
P302+P352: IF ON SKIN: Wash with plenty of water.	
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P332+P313: If skin irritation occurs: Get medical advice/attention.	
P337+P313: If eye irritation persists: Get medical advice/attention.	

This information is based on aggregated GHS data and may not be exhaustive.

Conclusion

2-Chloro-5-pentylpyrimidine is a chemical intermediate with potential applications in medicinal chemistry and materials science. Its utility stems from the reactive 2-chloro position on the pyrimidine ring, which allows for further functionalization. While specific experimental protocols and biological data for this compound are scarce in the public domain, its structural similarity to other biologically active 2-chloropyrimidines suggests its potential as a valuable

building block for the synthesis of novel compounds. Further research is needed to fully elucidate its reactivity and potential applications.

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References

- 1. 2-Chloro-5-pentylpyrimidine | C₉H₁₃ClN₂ | CID 16756526 - PubChem [pubchem.ncbi.nlm.nih.gov]
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